

An In-depth Technical Guide to Ethyl Phosphorodiamidate (CAS 2404-65-1)

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Compound of Interest

Compound Name: Ethyl phosphorodiamidate

Cat. No.: B15480869

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This technical guide provides a comprehensive overview of **Ethyl phosphorodiamidate** (CAS 2404-65-1), also known as Ethyl N,N,N',N'-tetramethylphosphorodiamidate. This document consolidates available data on its chemical and physical properties, synthesis, spectral characteristics, and potential biological activity to support research and development activities.

Chemical Identity and Physical Properties

Ethyl phosphorodiamidate is an organophosphorus compound characterized by an ethyl ester group and two dimethylamido groups attached to a central phosphorus atom.

Table 1: Chemical Identifiers and Computed Properties

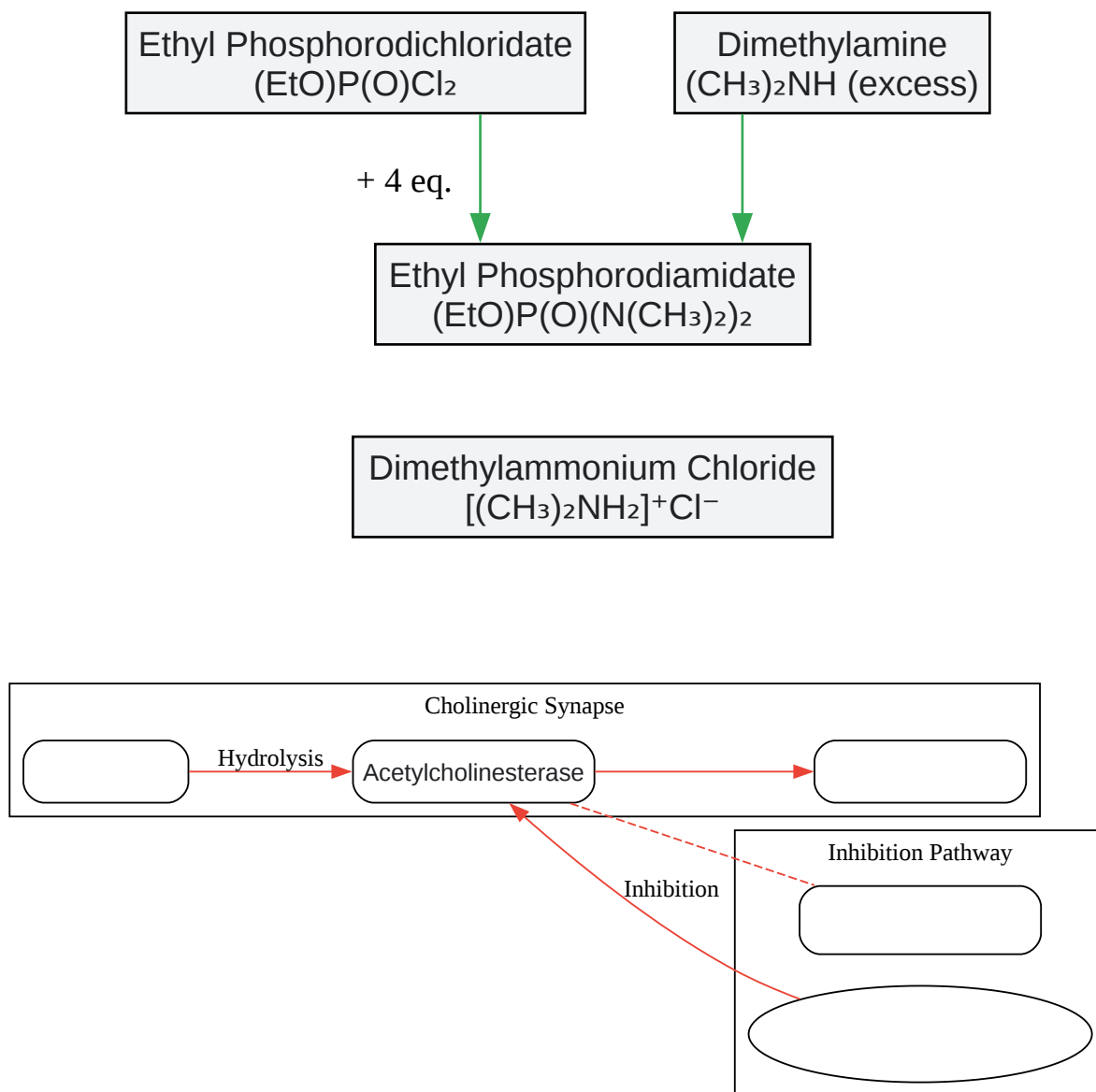
Property	Value	Source
CAS Number	2404-65-1	-
Molecular Formula	C6H17N2O2P	PubChem[1]
Molecular Weight	180.19 g/mol	PubChem[1]
IUPAC Name	N-[dimethylamino(ethoxy)phosphoryl]-N-methylmethanamine	PubChem[1]
Synonyms	Ethyl N,N,N',N'-tetramethylphosphorodiamidate, Bis(N,N-dimethyl) O-ethyl phosphorodiamidate, tetramethyl-diamidophosphoric acid ethyl ester	PubChem[1]
XLogP3-AA	0.3	PubChem[1]
Topological Polar Surface Area	32.8 Å ²	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	4	PubChem[1]

Table 2: Experimental and Predicted Physical Properties

Property	Value	Notes	Source
Boiling Point	Not available	Experimental data not found in the searched literature.	-
Density	Not available	Experimental data not found in the searched literature.	-
Refractive Index	Available	Data is mentioned as being available in SpringerMaterials, but the specific value was not retrieved.	PubChem[1]
Kovats Retention Index	Standard non-polar: 1159, 1158.7 Semi-standard non-polar: 1216.6	Experimental values from GC-MS analysis.	PubChem[1], Virginia Open Data Portal[2]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **Ethyl phosphorodiamidate** was not found in the reviewed literature, a general synthetic route can be proposed based on the chemistry of analogous phosphoramidates. The most plausible method involves the reaction of ethyl phosphorodichloridate with an excess of dimethylamine.



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References

- 1. Ethyl N,N,N',N'-tetramethyldiamidophosphate | C₆H₁₇N₂O₂P | CID 527629 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Virginia Open Data Portal [data.virginia.gov]
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